

# Application Notes and Protocols for Phenylalkanols in Fragrance and Perfumery

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## Compound of Interest

Compound Name: 3-Phenyl-1-butanol

Cat. No.: B1593598

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A Note on **3-Phenyl-1-Butanol**: Initial research indicates that **3-phenyl-1-butanol** is not commonly utilized as a fragrance ingredient in the perfumery industry. Chemical suppliers primarily list it as a reactant for chemical synthesis. Therefore, this document will focus on a closely related and widely used fragrance molecule, 3-phenyl-1-propanol, to provide relevant and practical application notes and protocols for researchers, scientists, and drug development professionals interested in this class of aroma chemicals.

## Application Notes for 3-Phenyl-1-Propanol (Hydrocinnamyl Alcohol)

### Introduction:

3-Phenyl-1-propanol, also known as hydrocinnamyl alcohol, is a valuable aromatic alcohol found naturally in various plants and fruits, including hyacinths, strawberries, and cinnamon.[1][2] It is a versatile ingredient in the fragrance and flavor industry, prized for its delicate floral and balsamic scent profile.[3][4]

### Odor Profile and Applications in Perfumery:

3-Phenyl-1-propanol possesses a soft, sweet, and floral aroma with distinct hyacinth and rosy notes, complemented by a warm, balsamic, and slightly spicy character.[1][3][5] Its well-rounded and tenacious scent makes it a popular choice in a variety of fragrance compositions:

- **Floral Accords:** It is a key component in creating realistic hyacinth, lilac, and lily-of-the-valley fragrances. It blends exceptionally well with other floral notes, adding depth and a natural-smelling warmth.
- **Balsamic and Oriental Fragrances:** The balsamic undertones of 3-phenyl-1-propanol make it an excellent modifier in oriental and balsamic compositions, where it contributes sweetness and richness.
- **Fruity and Gourmand Scents:** It can be used to impart a sweet, jam-like nuance to fruity and gourmand fragrances.
- **Fixative Properties:** Due to its relatively high boiling point and low volatility, 3-phenyl-1-propanol can act as a moderate fixative, helping to prolong the scent of more volatile components in a perfume.

#### Applications in Different Product Types:

The pleasant and non-overpowering scent of 3-phenyl-1-propanol makes it suitable for a wide range of products:

- **Fine Fragrances:** Used in both feminine and masculine perfumes to provide a floral and balsamic heart.
- **Personal Care Products:** Incorporated into lotions, creams, soaps, and shampoos to impart a clean and fresh floral scent.<sup>[3]</sup>
- **Home Fragrances:** Utilized in candles, diffusers, and air fresheners to create a welcoming and calming ambiance.

#### Chemical and Physical Properties:

A summary of the key chemical and physical properties of 3-phenyl-1-propanol is presented in the table below.

| Property               | Value   | Reference |
|------------------------|---|-----------|
| Chemical Formula       | C <sub>9</sub> H <sub>12</sub> O  | [3]       |
| Molecular Weight       | 136.19 g/mol  | [6]       |
| CAS Number             | 122-97-4  | [3]       |
| Appearance             | Colorless to pale yellow liquid   | [2]       |
| Odor                   | Sweet, floral (hyacinth),<br>balsamic   | [1][5]    |
| Boiling Point          | 236 °C  | [2]       |
| Flash Point            | 109 °C  | [2]       |
| Solubility             | Soluble in ethanol and most<br>non-volatile oils; slightly<br>soluble in water. | [2]       |
| Substantivity on Paper | Approximately 152 hours   | [5]       |

## Experimental Protocols

### 1. Protocol for Sensory Evaluation of 3-Phenyl-1-Propanol

This protocol outlines a standard procedure for the sensory evaluation of 3-phenyl-1-propanol by a trained panel to characterize its odor profile.

Objective: To systematically describe the olfactory characteristics of 3-phenyl-1-propanol.

Materials:

- 3-Phenyl-1-propanol (high purity)
- Odorless solvent (e.g., diethyl phthalate or ethanol)
- Glass smelling strips
- Odor-free evaluation booths

- Panel of trained sensory analysts (typically 5-10 members)
- Standardized odor descriptor list

Procedure:

- Sample Preparation: Prepare a 10% solution of 3-phenyl-1-propanol in the chosen solvent.
- Strip Dipping: Dip the smelling strips into the solution to a depth of 1 cm for 2 seconds.
- Evaporation: Allow the solvent to evaporate from the strips for 30 seconds in a well-ventilated area.
- Evaluation: Present the smelling strips to the panelists in the evaluation booths.
- Odor Description: Panelists evaluate the odor at different time intervals (e.g., top note at 1 minute, heart note at 30 minutes, and base note at 4 hours) and record their descriptions using the standardized list of descriptors.
- Data Analysis: Compile the descriptors from all panelists and analyze the frequency of each term to create a comprehensive odor profile.

## 2. Protocol for Gas Chromatography-Olfactometry (GC-O) Analysis

GC-O is a technique used to identify the specific chemical compounds responsible for the characteristic aroma of a substance.

Objective: To identify the key odor-active compounds in a sample of 3-phenyl-1-propanol.

Materials and Equipment:

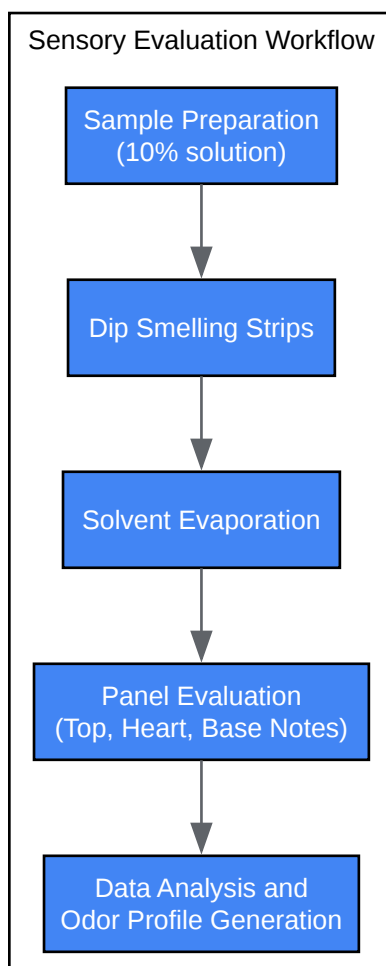
- Gas chromatograph (GC) coupled with a mass spectrometer (MS) and an olfactometry port
- Helium carrier gas
- Appropriate GC column (e.g., DB-5 or equivalent)
- Sample of 3-phenyl-1-propanol

- Microsyringe

#### Procedure:

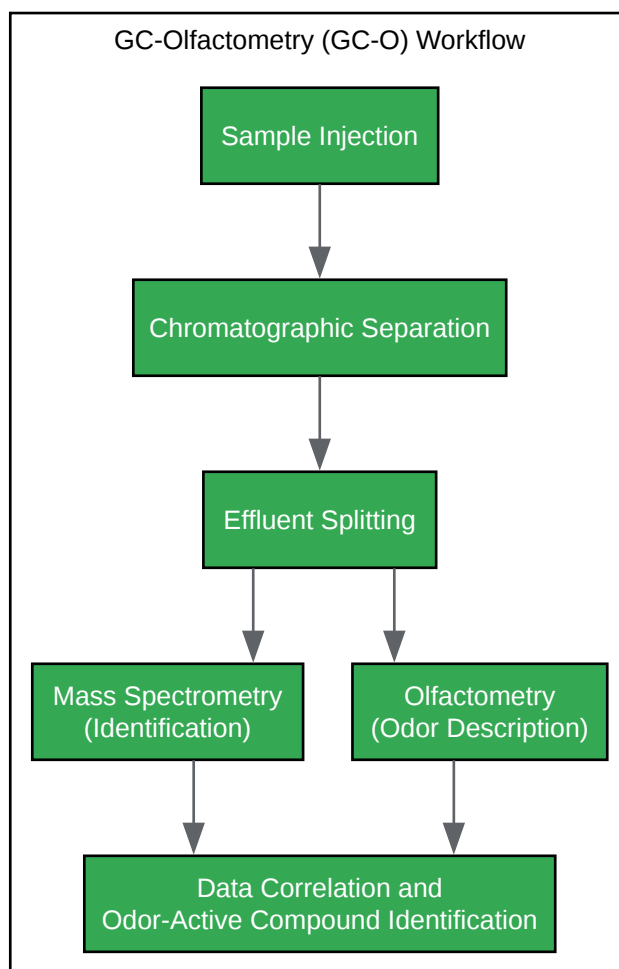
- **Sample Injection:** Inject a small volume (e.g., 1  $\mu$ L) of the 3-phenyl-1-propanol sample into the GC inlet.
- **Chromatographic Separation:** The sample is vaporized and carried by the helium gas through the GC column, which separates the individual components based on their volatility and polarity.
- **Detection and Identification:** As the separated components exit the column, the effluent is split. One portion goes to the MS detector for chemical identification, while the other portion is directed to the olfactometry port.
- **Olfactory Evaluation:** A trained analyst sniffs the effluent from the olfactometry port and records the odor description and intensity for each compound as it elutes.
- **Data Correlation:** The data from the MS (compound identification) and the olfactometry port (odor description) are correlated to identify the specific compounds responsible for the different facets of the overall aroma.

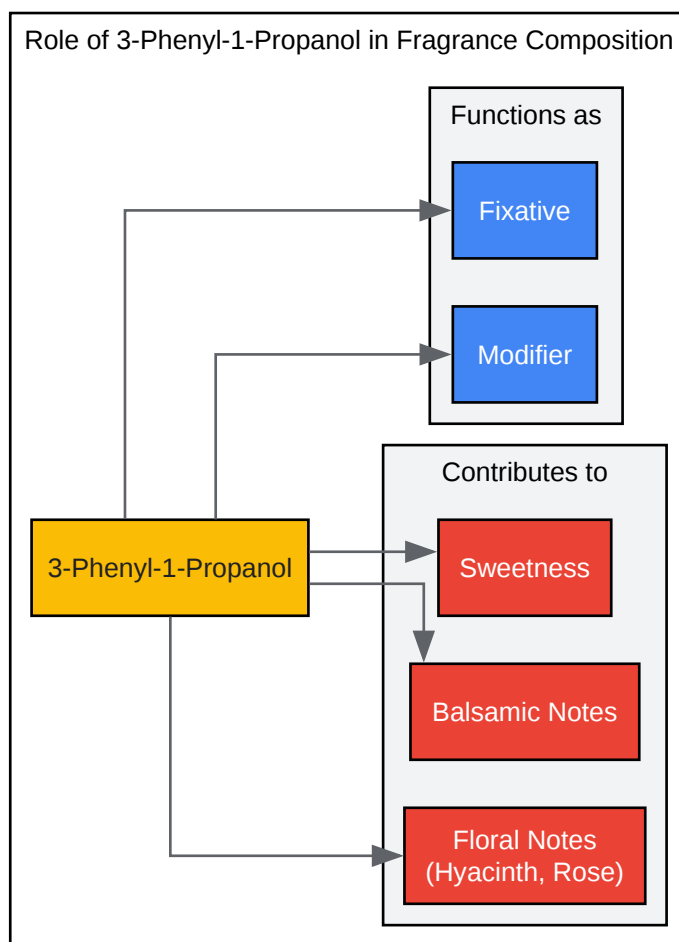
## Diagrams



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Caption: Workflow for Sensory Evaluation of 3-Phenyl-1-Propanol.





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